

Independent Verification of HDAC1-IN-7 Potency: A Comparative Guide

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Compound of Interest

Compound Name: HDAC1-IN-7

Cat. No.: B15584687

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the potency of the histone deacetylase 1 (HDAC1) inhibitor, **HDAC1-IN-7**, against other well-characterized HDAC inhibitors. The information presented is supported by experimental data and detailed methodologies to assist researchers in making informed decisions for their studies.

Comparative Potency of HDAC1 Inhibitors

The following table summarizes the in vitro potency of **HDAC1-IN-7** and a selection of commercially available HDAC inhibitors against HDAC1. The half-maximal inhibitory concentration (IC50) is a standard measure of a drug's effectiveness in inhibiting a specific biological or biochemical function.

Compound	HDAC1 IC50 (nM)	Class Selectivity	Notes
HDAC1-IN-7	957	Class I	Analogue of Tucidinostat (Chidamide).
Vorinostat (SAHA)	10 - 40.6[1][2]	Pan-HDACi	Inhibits HDAC1, HDAC2, HDAC3, HDAC6, HDAC7, and HDAC11.[3]
Romidepsin (FK228)	36[4][5]	Class I	Potent inhibitor of HDAC1 and HDAC2. [4]
Mocetinostat (MGCD0103)	150[6][7][8]	Class I and IV	Selective for HDAC1, HDAC2, HDAC3, and HDAC11.[6][7]
Entinostat (MS-275)	243 - 510[9][10]	Class I	Selective inhibitor of HDAC1, HDAC2, and HDAC3.[9]

Experimental Protocols

In Vitro HDAC1 Enzymatic Assay Protocol

This protocol outlines a common method for determining the in vitro potency of inhibitors against HDAC1.

Materials:

- Recombinant human HDAC1 enzyme
- Fluorogenic HDAC substrate (e.g., Boc-Lys(Ac)-AMC)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂)
- Developer solution (e.g., Trypsin in assay buffer)

- Test compounds (e.g., **HDAC1-IN-7** and other inhibitors) dissolved in DMSO
- 96-well black microplates
- Fluorescence plate reader

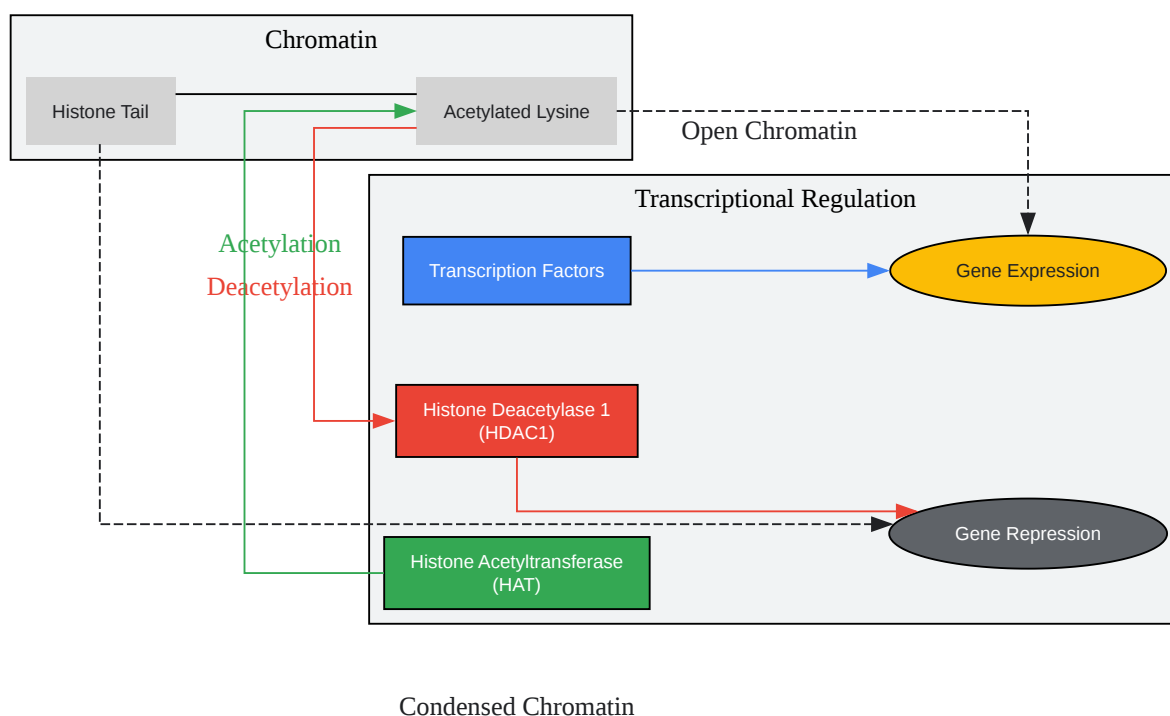
Procedure:

- Compound Preparation: Prepare serial dilutions of the test compounds in DMSO. Further dilute the compounds in Assay Buffer to the desired final concentrations.
- Enzyme and Substrate Preparation: Dilute the recombinant HDAC1 enzyme and the fluorogenic substrate in Assay Buffer to their optimal working concentrations.
- Reaction Setup:
 - Add 25 μ L of the diluted test compound solutions to the wells of the 96-well plate. Include wells for a positive control (no inhibitor) and a negative control (no enzyme).
 - Add 25 μ L of the diluted HDAC1 enzyme solution to all wells except the negative control wells.
 - Pre-incubate the plate at 37°C for 15 minutes.
- Initiate Reaction: Add 50 μ L of the diluted fluorogenic substrate to all wells to start the enzymatic reaction.
- Incubation: Incubate the plate at 37°C for 60 minutes.
- Stop Reaction and Develop Signal: Add 50 μ L of the developer solution to each well to stop the deacetylation reaction and cleave the deacetylated substrate, releasing the fluorophore.
- Incubation: Incubate the plate at 37°C for 15-30 minutes.
- Fluorescence Measurement: Measure the fluorescence intensity using a plate reader with an excitation wavelength of 355-380 nm and an emission wavelength of 460 nm.[\[11\]](#)[\[12\]](#)

- **Data Analysis:** Calculate the percent inhibition for each compound concentration relative to the positive control. Determine the IC50 value by plotting the percent inhibition against the logarithm of the compound concentration and fitting the data to a sigmoidal dose-response curve.

Visualizations

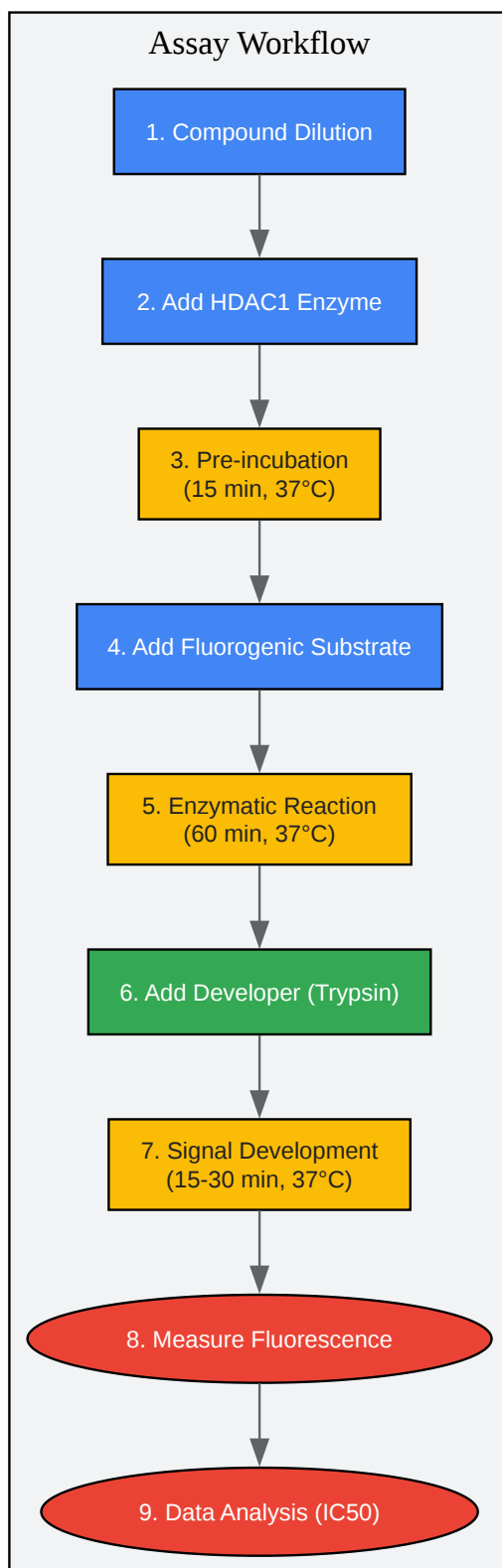
Signaling Pathway of HDAC1 in Gene Repression



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Caption: Role of HDAC1 in regulating gene expression through histone deacetylation.

Experimental Workflow for In Vitro HDAC1 Potency Assay



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Caption: Step-by-step workflow for an in vitro HDAC1 enzymatic potency assay.

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